

Synthesis of Black Nickel Oxide for Electrocatalysis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Nickel oxide, black*

Cat. No.: *B15703484*

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This document provides detailed application notes and protocols for the synthesis of black nickel oxide (NiO) electrocatalysts. The methodologies covered include hydrothermal, solvothermal, chemical bath deposition, and electrodeposition techniques. Quantitative data on the electrocatalytic performance of the synthesized NiO for the Oxygen Evolution Reaction (OER) and Hydrogen Evolution Reaction (HER) are summarized for comparative analysis.

Electrocatalytic Performance of Black Nickel Oxide

The efficiency of black nickel oxide as an electrocatalyst is primarily evaluated by its performance in the Oxygen Evolution Reaction (OER) and Hydrogen Evolution Reaction (HER), crucial processes in water splitting for hydrogen production. Key performance indicators include the overpotential (η) required to achieve a current density of 10 mA/cm² and the Tafel slope, which provides insight into the reaction kinetics.

Oxygen Evolution Reaction (OER) Performance Data

Synthesis Method	Precursor(s)	Overpotential (η) @ 10 mA/cm ² (mV)	Tafel Slope (mV/dec)	Reference
Chemical Bath Deposition	Nickel Nitrate, Urea	314	47	[1]
Chemical Bath Deposition	-	345	48	[2]
Solvothermal	Nickel Nitrate, Urea	369	61	[3]
Hydrothermal	Nickel Chloride, Triethanolamine	-	-	[3]
Electrodeposition	Nickel Nitrate	-	-	[4]

Hydrogen Evolution Reaction (HER) Performance Data

Synthesis Method	Precursor(s)	Overpotential (η) @ 10 mA/cm ² (mV)	Tafel Slope (mV/dec)	Reference
Solvothermal	Nickel Nitrate, Urea	201 (annealed)	100 (annealed)	[3]
Electrodeposition	Nickel-based	197	88	[5]
Hydrothermal	-	-	-	[3]
Chemical Bath Deposition	-	-	-	[2]

Experimental Protocols

Hydrothermal Synthesis of Nickel Oxide Nanostructures

This protocol details the synthesis of nickel oxide nanostructures using a hydrothermal method, which is known for producing crystalline materials.

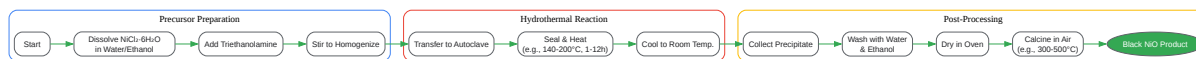
Materials:

- Nickel chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Triethanolamine (TEA)
- Deionized (DI) water
- Ethanol
- Teflon-lined stainless-steel autoclave

Procedure:

- Prepare a precursor solution by dissolving $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ in a mixture of DI water and ethanol.
- Add triethanolamine to the solution while stirring. The concentration of reactants can be varied to control the morphology of the final product.
- Transfer the homogeneous solution into a Teflon-lined stainless-steel autoclave.
- Seal the autoclave and heat it to a specific temperature (e.g., 140-200°C) for a designated duration (e.g., 1-12 hours).[6]
- After the reaction, allow the autoclave to cool down to room temperature naturally.
- Collect the precipitate by centrifugation or filtration.
- Wash the product multiple times with DI water and ethanol to remove any unreacted precursors and byproducts.
- Dry the final product in an oven at a moderate temperature (e.g., 60-80°C).
- To obtain the final NiO nanostructures, the dried powder is typically calcined in air at a higher temperature (e.g., 300-500°C) for several hours.

Workflow Diagram:



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Hydrothermal synthesis workflow for black nickel oxide.

Solvothermal Synthesis of Mesoporous Nickel Oxide

This protocol describes a solvothermal method to produce mesoporous NiO nanostructures, which can offer a high surface area beneficial for electrocatalysis.

Materials:

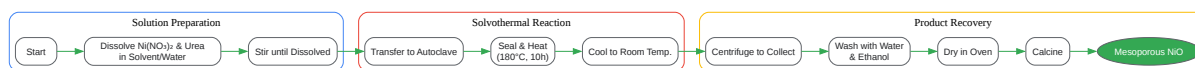
- Nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Urea ($\text{CO}(\text{NH}_2)_2$)
- Solvent (e.g., ethylene glycol, ethanol, or DI water)
- Deionized (DI) water
- Teflon-lined autoclave

Procedure:

- Dissolve 5 mmol of nickel nitrate and 5 mmol of urea in a mixture of 25 mL of the chosen solvent and 5 mL of DI water to form a green solution.[7]
- Stir the mixture until all solids are completely dissolved.
- Transfer the solution into a Teflon-lined autoclave.
- Seal the autoclave and maintain it at a constant temperature of 180°C for 10 hours.[7]
- After the solvothermal reaction, allow the autoclave to cool down to room temperature.

- Collect the resulting precipitate by centrifugation.
- Wash the product thoroughly with DI water and ethanol.
- Dry the washed product in an oven.
- The dried powder is then calcined at a specified temperature to yield the final mesoporous NiO.

Workflow Diagram:



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Solvothermal synthesis workflow for mesoporous nickel oxide.

Chemical Bath Deposition of Nickel Oxide Films

This method is a simple and cost-effective way to deposit thin films of nickel oxide directly onto a substrate.

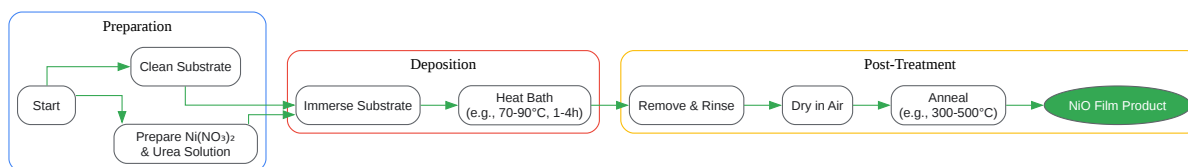
Materials:

- Nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Urea ($\text{CO}(\text{NH}_2)_2$)
- Deionized (DI) water
- Substrate (e.g., FTO glass, nickel foam)
- Beaker and hot plate

Procedure:

- Prepare an aqueous solution containing nickel nitrate and urea. The concentrations can be varied to control the film thickness and morphology.
- Clean the substrate thoroughly using a standard cleaning procedure (e.g., sonication in acetone, isopropanol, and DI water).
- Immerse the cleaned substrate vertically in the precursor solution in a beaker.
- Heat the solution on a hot plate to a specific temperature (e.g., 70-90°C) and maintain it for a set duration (e.g., 1-4 hours).
- During heating, the urea will decompose, leading to a gradual increase in pH and the deposition of nickel hydroxide onto the substrate.
- After the deposition time, remove the substrate from the solution, rinse it with DI water, and dry it in air.
- To convert the nickel hydroxide film to nickel oxide, anneal the coated substrate in a furnace at a temperature typically ranging from 300°C to 500°C for a few hours.

Workflow Diagram:



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Chemical bath deposition workflow for nickel oxide films.

Electrodeposition of Black Nickel Oxide

Electrodeposition offers excellent control over the film thickness and morphology by adjusting the electrical parameters.

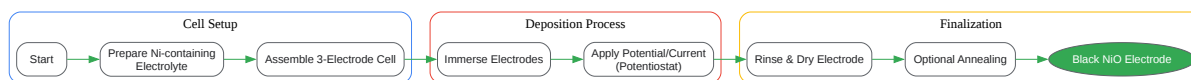
Materials:

- Nickel-containing electrolyte (e.g., aqueous solution of nickel sulfate or nickel nitrate)
- Supporting electrolyte and pH buffer (e.g., boric acid, ammonium chloride)
- Working electrode (substrate for deposition)
- Counter electrode (e.g., platinum wire or graphite rod)
- Reference electrode (e.g., Ag/AgCl or SCE)
- Potentiostat/Galvanostat

Procedure:

- Prepare the electrodeposition bath by dissolving the nickel salt and other additives in DI water.
- Set up a three-electrode electrochemical cell with the substrate as the working electrode, a platinum wire as the counter electrode, and a reference electrode.
- Immerse the electrodes in the electrolyte solution.
- Apply a constant potential (potentiostatic) or a constant current (galvanostatic) for a specific duration to deposit a nickel-based film on the working electrode. The deposition parameters (potential, current density, time, and temperature) will significantly influence the properties of the deposited film.
- After deposition, rinse the electrode with DI water and dry it.
- The as-deposited film may be a mixture of nickel, nickel hydroxides, and oxides. A subsequent annealing step in air is often required to convert the deposit into black nickel oxide.

Workflow Diagram:



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Electrodeposition workflow for black nickel oxide.

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